

How to dissolve K-80003 for experimental use

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Compound of Interest

Compound Name: K-80003

Cat. No.: B608291

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Application Notes and Protocols for K-80003

For Researchers, Scientists, and Drug Development Professionals

Introduction

K-80003 is a cell-permeable, selective modulator of the Retinoid X Receptor alpha (RXR α).^[1]
^[2] It is an analog of Sulindac and functions as an inhibitor of RXR α activity, demonstrating an IC₅₀ of 2.4 μ M for RXR α binding.^[1] Notably, **K-80003** is inactive towards COX-1 and COX-2 enzymes, even at concentrations up to 1 mM, distinguishing it from other non-steroidal anti-inflammatory drugs (NSAIDs).^[1] Its experimental applications include the inhibition of RXR α -dependent AKT activation, suppression of tumor cell colony formation, and the induction of apoptosis.^[1] Recent studies have also highlighted its potential therapeutic effects in osteoarthritis models by suppressing inflammatory and catabolic responses.^[2]

Physicochemical Properties

A clear understanding of the physicochemical properties of **K-80003** is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₁ FO ₂	[1][3]
Molecular Weight	336.40 g/mol	[1][3]
Appearance	Yellow Solid	[1]
Purity	≥95% (HPLC)	[1]
Storage	Store at 2-8°C. It is acceptable to freeze the compound.	[1]

Solubility Data

The solubility of **K-80003** is a critical factor for preparing stock solutions and ensuring accurate dosing in various experimental models. The primary recommended solvent is Dimethyl Sulfoxide (DMSO).

Solvent	Concentration	Comments
DMSO	50 mg/mL	[1]
Aqueous Buffers	Poorly Soluble	Dilution from a DMSO stock is recommended.

Experimental Protocols

Preparation of a 50 mM Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution of **K-80003**, which can be further diluted for various in vitro and in vivo applications.

Materials:

- **K-80003** (solid form)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated analytical balance

Procedure:

- **Weighing the Compound:** Accurately weigh out a desired amount of **K-80003** powder using an analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 16.82 mg of **K-80003** (Molecular Weight: 336.40). Calculation: $0.050 \text{ mol/L} \times 336.40 \text{ g/mol} = 16.82 \text{ g/L} = 16.82 \text{ mg/mL}$
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **K-80003** powder.
- **Dissolution:** Vortex the solution vigorously until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.^[4]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

General Protocol for Dilution into Aqueous Media for Cell Culture Experiments

For cellular assays, the DMSO stock solution must be diluted into the cell culture medium to achieve the desired final concentration while minimizing solvent toxicity.

Procedure:

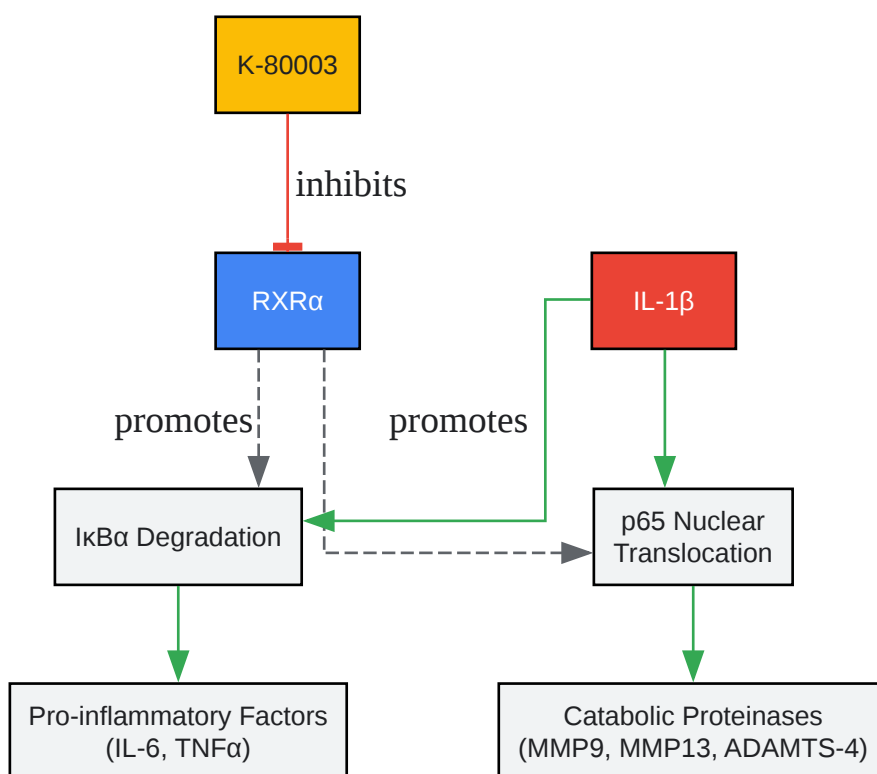
- **Intermediate Dilution (Optional):** Prepare an intermediate dilution of the **K-80003** stock solution in cell culture medium or a suitable buffer (e.g., PBS). This can help prevent precipitation of the compound when adding it to the final culture volume.
- **Final Dilution:** Add the required volume of the **K-80003** stock solution (or intermediate dilution) to the cell culture medium. The final concentration of DMSO should typically be kept below 0.5% (v/v) to avoid cytotoxicity.

- **Mixing:** Mix the final solution thoroughly by gentle pipetting or swirling before adding it to the cells.
- **Solvent Control:** It is crucial to include a vehicle control group in your experiment, which consists of cells treated with the same final concentration of DMSO as the experimental groups.

Signaling Pathway and Workflow Diagrams

K-80003 Mechanism of Action in Osteoarthritis Models

K-80003 has been shown to suppress inflammatory and catabolic responses in chondrocytes by modulating the RXR α signaling pathway. It inhibits the nuclear translocation of p65 and I κ B α degradation, leading to a downregulation of pro-inflammatory and catabolic gene expression.[2]

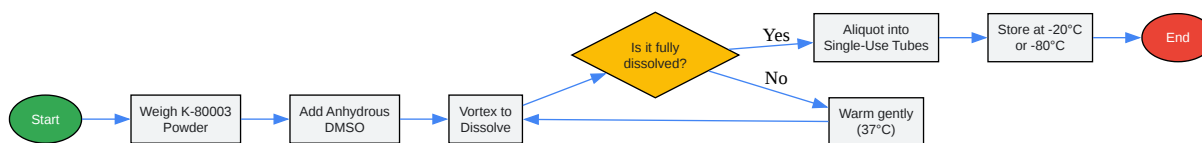


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Caption: Mechanism of **K-80003** in suppressing inflammation.

Experimental Workflow for K-80003 Stock Preparation

The following diagram illustrates the logical steps for preparing a **K-80003** stock solution for experimental use.



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Caption: Workflow for preparing **K-80003** stock solution.

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